

In-Depth Technical Guide: Safety Precautions and Handling of 4-(Bromomethyl)benzamide

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Compound of Interest

Compound Name: **4-(Bromomethyl)benzamide**

Cat. No.: **B1269819**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety precautions and handling guidelines for **4-(Bromomethyl)benzamide**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling and use of this compound.

Chemical Identification and Properties

4-(Bromomethyl)benzamide is a substituted aromatic compound.^[1] Its chemical structure consists of a benzamide core with a bromomethyl group attached at the para position.^[1] This reactive bromomethyl group makes it a useful intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.^[1]

Table 1: Physical and Chemical Properties of **4-(Bromomethyl)benzamide**

Property	Value	Source
Molecular Formula	C8H8BrNO	[1] [2] [3]
Molecular Weight	214.06 g/mol	[1] [2] [3]
CAS Number	58914-40-2	[2] [3]
Appearance	Yellow to off-white to white solid	[4]
Melting Point	190 to 194 °C	[4]
Boiling Point	338.4±25.0 °C (Predicted)	
Density	1.555±0.06 g/cm3 (Predicted)	
Solubility	No data available	
Vapor Pressure	5.17E-08mmHg at 25°C	[5]

Hazard Identification and Classification

4-(Bromomethyl)benzamide is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Acute toxicity, inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source: Angene Chemical Safety Data Sheet[3]

Health Hazard Information

The primary routes of exposure to **4-(Bromomethyl)benzamide** are inhalation, ingestion, and skin or eye contact. Based on its GHS classification, the potential health effects are summarized below.

Table 3: Potential Health Effects

Route of Exposure	Potential Health Effects
Inhalation	Harmful if inhaled. May cause respiratory irritation.
Ingestion	Harmful if swallowed.
Skin Contact	Causes skin irritation.
Eye Contact	Causes serious eye irritation.

Toxicological Data:

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-(Bromomethyl)benzamide** are not readily available in the public domain. Researchers should handle this compound with the assumption that it is toxic.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

Table 4: Recommended Handling and Storage Procedures

Aspect	Guideline
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood.
Personal Protective Equipment (PPE)	Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Experimental Protocol: General Safe Handling in a Laboratory Setting

The following is a general protocol for the safe handling of **4-(Bromomethyl)benzamide**. This should be adapted to specific experimental conditions and supplemented with a thorough risk assessment.

Objective: To provide a standardized procedure for the safe handling of **4-(Bromomethyl)benzamide** to minimize exposure risk.

Materials:

- **4-(Bromomethyl)benzamide**
- Appropriate solvents and reagents
- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat
- Chemical fume hood

- Spatula, weighing paper, and other necessary lab equipment
- Waste disposal containers

Procedure:

- Risk Assessment: Before starting any experiment, conduct a thorough risk assessment for the entire procedure, identifying potential hazards and implementing appropriate control measures.
- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required PPE.
 - Prepare all necessary equipment and reagents within the fume hood to minimize movement of the hazardous material.
- Handling and Weighing:
 - Conduct all manipulations of solid **4-(Bromomethyl)benzamide**, including weighing, within the fume hood to prevent inhalation of dust.
 - Use a spatula for transferring the solid. Avoid creating dust.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Running the Reaction:
 - Ensure the reaction apparatus is securely clamped and assembled correctly within the fume hood.
 - Maintain a clear and organized workspace.
- Work-up and Purification:
 - Conduct all extraction, filtration, and purification steps within the fume hood.

- Waste Disposal:
 - Dispose of all waste materials (solid and liquid) containing **4-(Bromomethyl)benzamide** in appropriately labeled hazardous waste containers according to institutional and local regulations.
- Decontamination:
 - Clean all glassware and equipment that came into contact with **4-(Bromomethyl)benzamide** thoroughly.
 - Wipe down the work surface of the fume hood.
 - Remove and dispose of gloves properly, and wash hands thoroughly.

Visualizations

The following diagrams illustrate key safety workflows for handling **4-(Bromomethyl)benzamide**.

Planning Phase

Start: New Experiment
with 4-(Bromomethyl)benzamide

Conduct Risk Assessment

Identify Hazards:
- Inhalation
- Ingestion
- Skin/Eye Contact

Evaluate Risks

Control Measures

Implement Control Measures

Select Appropriate PPE:
- Goggles
- Gloves
- Lab Coat

Use Engineering Controls:
- Fume Hood

Establish Safe Work Practices

Execution Phase

Proceed with Experiment

Monitor for Exposure

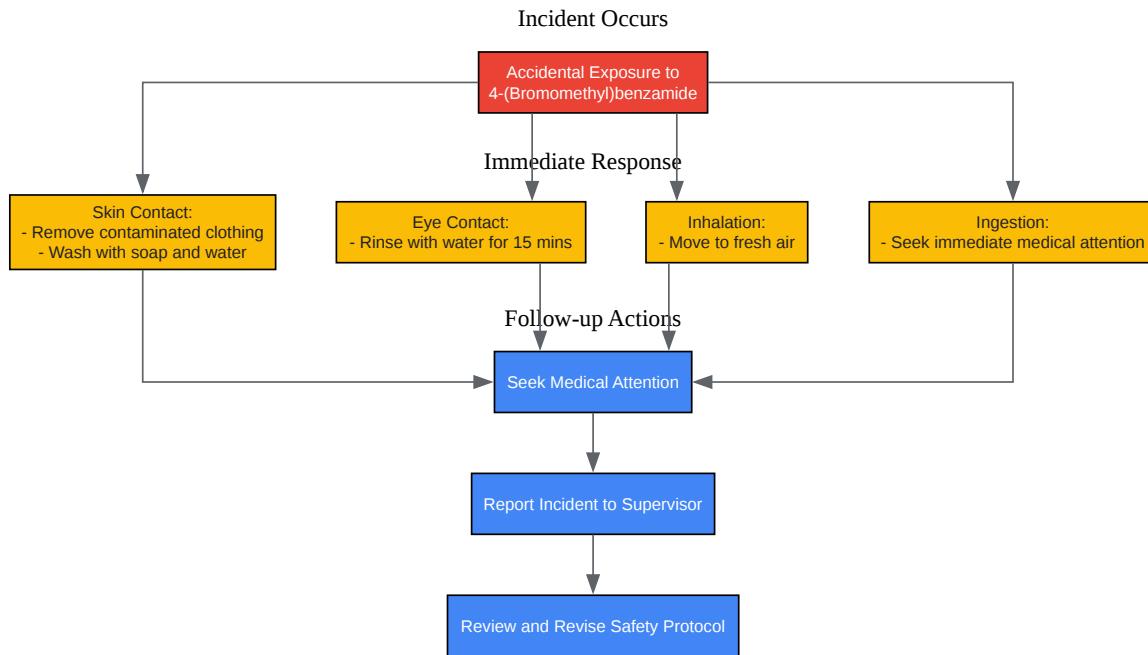
Review Phase

Review and Update Protocol

End

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Caption: Hazard Identification and Control Workflow for **4-(Bromomethyl)benzamide**.



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Caption: Emergency Response for Accidental Exposure to **4-(Bromomethyl)benzamide**.

Disclaimer

This guide is intended for informational purposes only and is not a substitute for professional safety training and institutional safety protocols. The information provided is based on currently available data, which may be limited. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) for **4-(Bromomethyl)benzamide** and adhere to all applicable safety regulations.

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References

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